

Technical Monograph: 5-Bromo-2-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

[Get Quote](#)

CAS Registry Number: 89642-23-9 Molecular Formula:

Molecular Weight: 245.03 g/mol

Executive Summary

5-Bromo-2-nitrobenzamide is a highly functionalized aromatic scaffold utilized primarily as a pharmacophore precursor in the synthesis of quinazolinones and benzimidazole-based antivirals. Its structural uniqueness lies in the para-disposition of the nitro and bromo substituents, which creates a "push-pull" electronic environment. The nitro group at the C2 position not only sterically influences the amide moiety but also electronically activates the C5-bromine toward Nucleophilic Aromatic Substitution (

), making this molecule a versatile electrophile in medicinal chemistry campaigns.

Molecular Architecture & Physiochemical Properties[1]

Structural Topology

The molecule consists of a benzene core substituted at the 1, 2, and 5 positions.

- C1 (Amide): Acts as a hydrogen bond donor () and acceptor (). The amide plane is typically twisted relative to the benzene ring due to steric repulsion from the ortho-nitro group.
- C2 (Nitro): The nitro group is a strong electron-withdrawing group (EWG). Its proximity to the amide creates an intramolecular electrostatic interaction, though a classical hydrogen bond is often disfavored by the necessary twist for steric relief.
- C5 (Bromo): Located para to the nitro group. This specific regiochemistry is critical; the strong (mesomeric) and (inductive) effects of the nitro group significantly reduce electron density at C5, activating the bromine atom for displacement reactions.

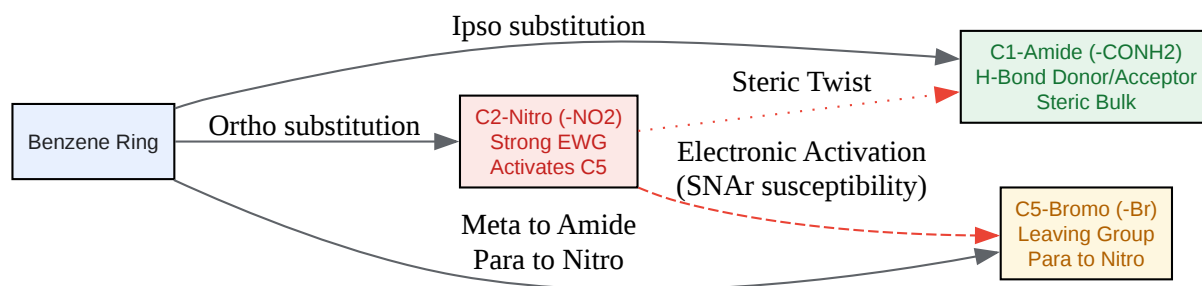
Electronic Profile

The Hammett substituent constants (

) predict the reactivity profile:

- : Strongly deactivating, making the ring electron-deficient.
- : The amide group (meta to Br) provides moderate deactivation.
- Net Result: The C5 position is highly electrophilic, allowing for facile

reactions with amines or thiols, a strategy often employed to diversify the scaffold before cyclization.



[Click to download full resolution via product page](#)

Figure 1: Structural connectivity and electronic influence map of **5-Bromo-2-nitrobenzamide**.

Synthetic Pathways & Optimization

The "Authoritative" Route: Oxidation-Amidation Sequence

While direct nitration of benzamides is possible, it often suffers from poor regioselectivity. The most robust, self-validating protocol involves the nitration of a toluene precursor followed by oxidation, ensuring the correct isomer is isolated before the sensitive amide functionality is introduced.

Step 1: Nitration of 3-Bromotoluene Nitration of 3-bromotoluene yields 5-bromo-2-nitrotoluene as a major isomer due to the directing effects of the methyl (ortho/para) and bromo (ortho/para) groups reinforcing the C6 and C2 positions. Sterics favor C2/C6, but the specific isomer required is 5-bromo-2-nitrotoluene.

Step 2: Oxidation to Carboxylic Acid The methyl group is oxidized to a carboxylic acid using Jones reagent. This yields 5-bromo-2-nitrobenzoic acid (CAS 6950-43-2).

Step 3: Acid Chloride Formation Activation of the carboxylic acid with Thionyl Chloride () or Oxalyl Chloride.

Step 4: Amidation Reaction with aqueous or gaseous ammonia yields the final benzamide.

Experimental Protocol (Self-Validating System)

Note: This protocol assumes starting from the commercially available 5-bromo-2-nitrobenzoic acid to ensure high purity.

Reagents:

- 5-Bromo-2-nitrobenzoic acid (1.0 eq)
- Thionyl Chloride (
 , 5.0 eq)
- DMF (catalytic, 2-3 drops)
- Ammonium Hydroxide (28%
 , excess)
- Dichloromethane (DCM, anhydrous)

Methodology:

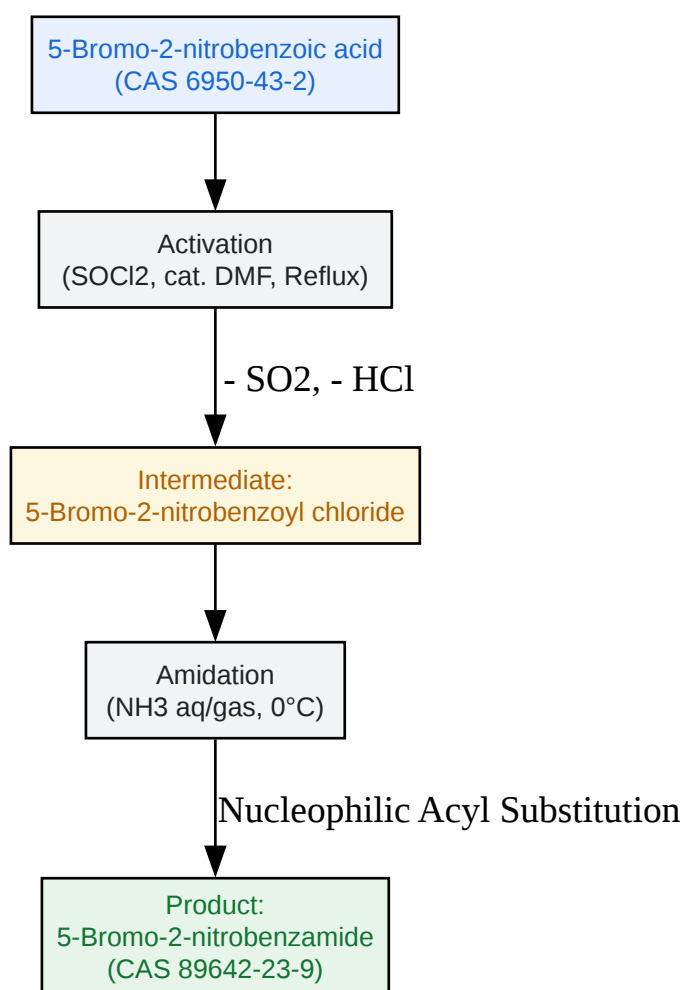
- Activation: In a flame-dried round-bottom flask equipped with a reflux condenser and a drying tube, suspend 5-bromo-2-nitrobenzoic acid in anhydrous DCM.
- Chlorination: Add

dropwise followed by catalytic DMF. Heat to reflux (40°C) for 2-3 hours. Validation Endpoint: The solution should become clear, indicating consumption of the insoluble acid.
- Isolation of Acyl Chloride: Evaporate the solvent and excess

under reduced pressure. Re-dissolve the residue in fresh anhydrous DCM.
- Amidation: Cool the solution to 0°C. Slowly add the acyl chloride solution to a stirred mixture of ammonium hydroxide (or bubble

gas) at 0°C. Causality: Low temperature prevents hydrolysis of the acyl chloride by water before the faster reaction with ammonia occurs.

- Workup: Stir for 1 hour. The product typically precipitates. Filter the solid, wash with cold water (to remove), and dry.
- Purification: Recrystallize from Ethanol/Water if necessary.



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow for the conversion of the acid precursor to the target benzamide.

Spectroscopic Characterization

Identity verification relies on the distinct splitting patterns of the aromatic protons.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Amide protons are often broad or invisible in

).

- ~8.10 ppm (1H, d,): H3 proton. It is ortho to the nitro group, causing significant deshielding.[\[1\]](#)
- ~7.90 ppm (1H, dd,): H4 proton. Coupling with H3 (ortho) and H6 (meta).
- ~7.75 ppm (1H, d,): H6 proton. Ortho to the amide, meta to the bromo.
- ~7.60 - 8.20 ppm (2H, broad s): Amide protons. These are non-equivalent due to restricted rotation (C-N bond character).

Mass Spectrometry (MS)

- Ionization: ESI+ or EI.
- Pattern: Look for the characteristic bromine isotope pattern (: 1:1).
- Molecular Ion (): Peaks at m/z 245 and 247.

Reactivity & Pharmaceutical Applications[\[3\]](#)[\[4\]](#)

Quinazolinone Synthesis

The primary utility of **5-bromo-2-nitrobenzamide** is as a precursor to 6-bromoquinazolin-4(3H)-one.

- Mechanism: Reduction of the nitro group (
 or
) yields 2-amino-5-bromobenzamide. Condensation with formamide or orthoesters results in cyclization.
- Significance: This scaffold is ubiquitous in PARP inhibitors (e.g., rucaparib analogues) and EGFR inhibitors.

Diversification

Because the bromine at C5 is para to the electron-withdrawing nitro group, it is susceptible to nucleophilic attack.

- Reaction: Treatment with morpholine, piperazine, or thiols in the presence of a base (e.g.,
) can displace the bromine before the nitro group is reduced. This allows for the rapid generation of libraries of 5-substituted-2-nitrobenzamides.

References

- GuideChem. (2025). **5-Bromo-2-nitrobenzamide** Properties and CAS 89642-23-9.[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[5\]](#) Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 248528, 5-Bromo-2-nitrobenzoic acid. Retrieved from
- ChemicalBook. (2025).[\[6\]](#) Synthesis and Properties of 2-Bromo-5-nitrobenzaldehyde and related isomers. Retrieved from
- BLD Pharm. (2025). Product Monograph: **5-Bromo-2-nitrobenzamide**. Retrieved from
- Zhang, Y., et al. (2019). Quinazolinone Synthesis through Base-Promoted S_NAr Reaction. Journal of Organic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemistry.stackexchange.com](https://chemistry.stackexchange.com) [chemistry.stackexchange.com]
- [2. Page loading...](#) [guidechem.com]
- [3. 20357-20-4|5-Bromo-2-nitrobenzaldehyde|BLD Pharm](#) [bldpharm.com]
- [4. 16313-65-8|2-Amino-5-nitrobenzamide|BLD Pharm](#) [bldpharm.com]
- [5. Page loading...](#) [wap.guidechem.com]
- [6. 5-Bromo-2-anisaldehyde\(25016-01-7\) 13C NMR](#) [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Monograph: 5-Bromo-2-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267391/docs#technical-monograph-5-bromo-2-nitrobenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)